

gamma-carotene biosynthetic pathway in plants

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Compound of Interest

Compound Name: gamma-Carotene

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An In-depth Technical Guide to the γ -Carotene Biosynthetic Pathway in Plants

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Carotenoids are a diverse class of isoprenoid pigments synthesized in plants, algae, and some microorganisms, playing indispensable roles in photosynthesis, photoprotection, and as precursors to vital signaling molecules, including abscisic acid. In humans, specific carotenoids serve as the primary dietary source of provitamin A. The cyclization of the linear carotenoid, lycopene, represents a critical branch point in the pathway, leading to the formation of all cyclic carotenoids. This technical guide provides a detailed examination of the biosynthetic pathway leading to γ -carotene, a key monocyclic intermediate in the formation of β -carotene. We will explore the enzymatic steps, present quantitative data on carotenoid accumulation, provide detailed experimental protocols for pathway analysis, and visualize the core processes for enhanced comprehension.

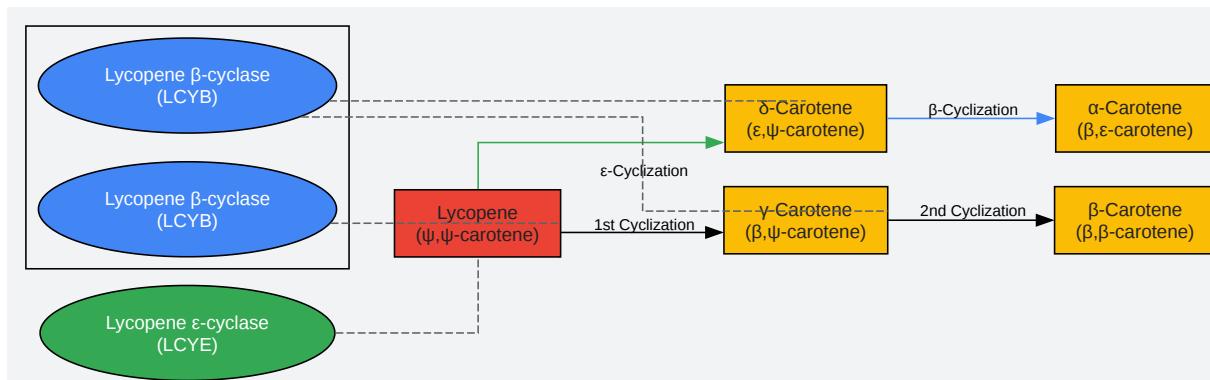
The γ -Carotene Biosynthetic Pathway

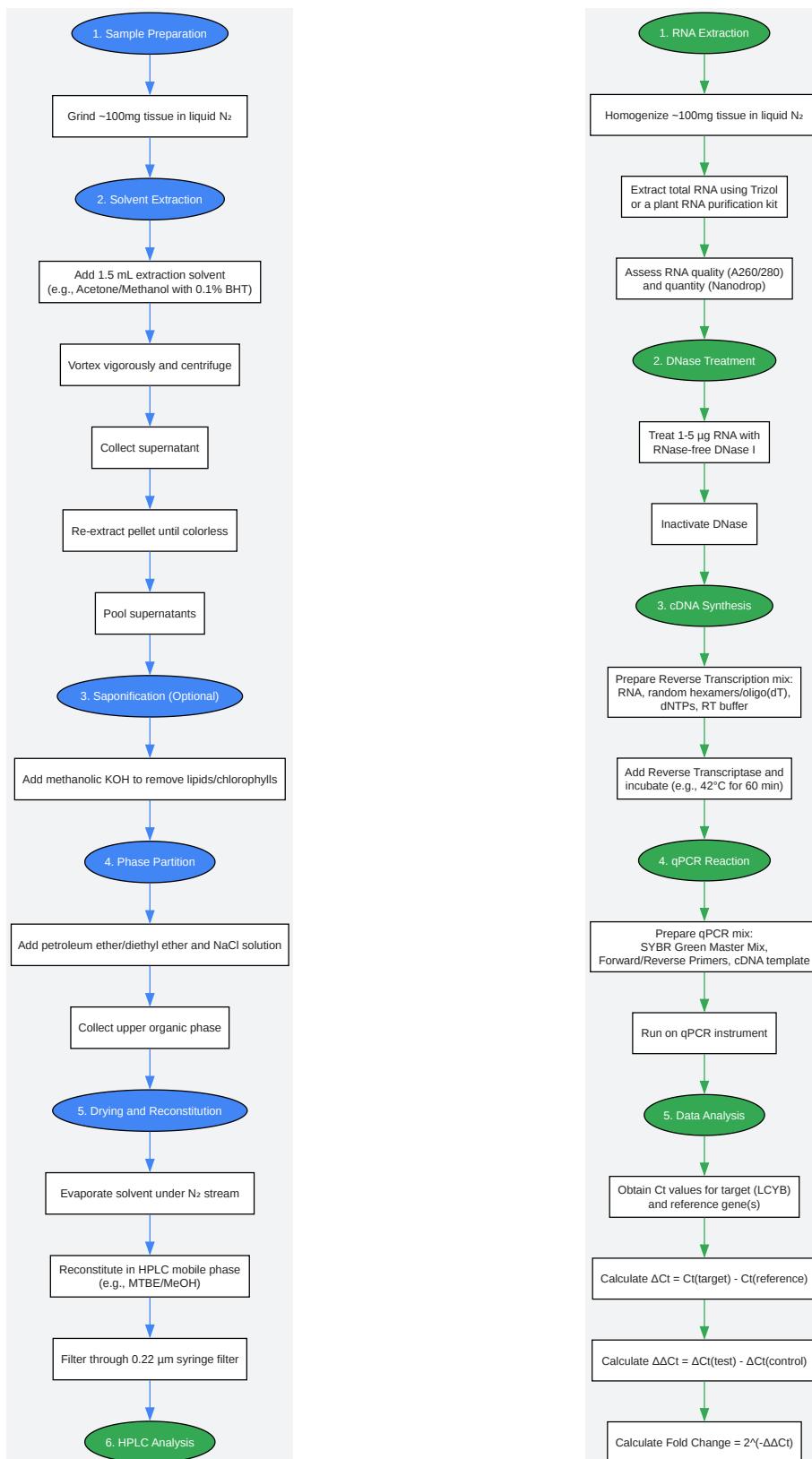
The formation of γ -carotene is a pivotal step branching from the main carotenoid synthesis pathway. The immediate precursor is the pinkish-red, acyclic C40 hydrocarbon, lycopene. The cyclization of lycopene is catalyzed by a class of enzymes known as lycopene cyclases.

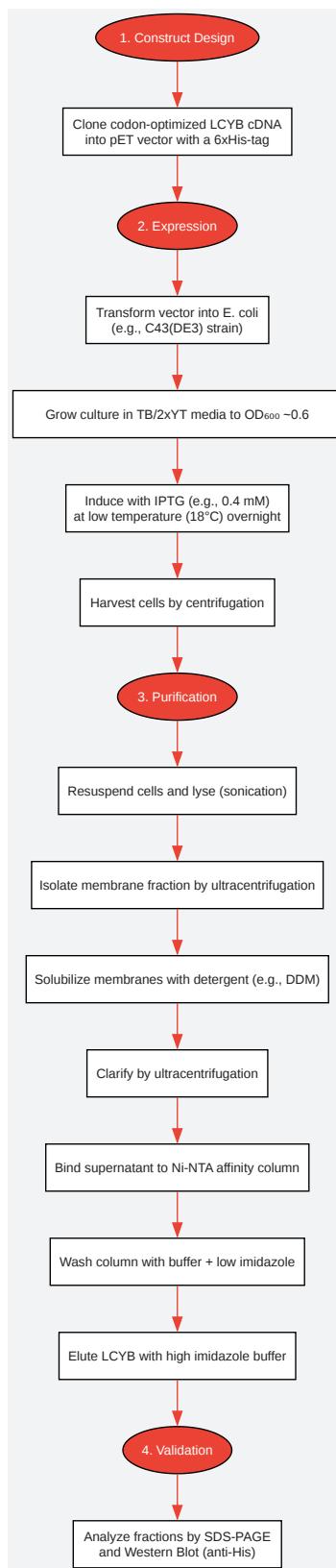
The synthesis of γ -carotene (ϵ, ψ -carotene) specifically involves the action of Lycopene β -cyclase (LCYB). This enzyme catalyzes a two-step reaction on the linear lycopene molecule.[\[1\]](#) [\[2\]](#)

- First Cyclization: LCYB adds a single β -ionone ring to one end of the lycopene molecule. The product of this first reaction is the monocyclic γ -carotene.[3]
- Second Cyclization: LCYB then adds a second β -ionone ring to the other end of γ -carotene, yielding the bicyclic β -carotene (β,β -carotene).[1]

This process is in competition with the activity of another enzyme, Lycopene ε -cyclase (LCYE), which can add an ε -ring to lycopene to form δ -carotene, shunting flux towards the synthesis of α -carotene and lutein. The relative expression and activity of LCYB and LCYE are thus critical determinants of the final carotenoid profile in a given plant tissue.[4]







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